

Application Notes and Protocols for IND81

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Compound of Interest

Compound Name: IND81

Cat. No.: B13439390

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Introduction

IND81 is an orally active antiprion agent identified by its Chemical Abstracts Service (CAS) number 1426047-52-0. It has a molecular formula of $C_{18}H_{14}N_4S_2$ and a molecular weight of 350.46 g/mol. This compound has shown efficacy in reducing the abnormal, misfolded forms of prion proteins (PrPSc), which are the causative agents of fatal neurodegenerative diseases known as transmissible spongiform encephalopathies (TSEs).^[1] The mechanism of action of **IND81** revolves around inhibiting the conversion of the cellular prion protein (PrPC) into the pathogenic PrPSc isoform. This document provides detailed protocols for the preparation and storage of **IND81** solutions, as well as an overview of its potential role in modulating prion protein signaling pathways.

Data Presentation: Physicochemical and Solubility Data

For reproducible and accurate experimental results, proper handling and preparation of **IND81** are crucial. The following table summarizes the known physicochemical and solubility data for **IND81**.

Parameter	Value	Source
CAS Number	1426047-52-0	MCE
Molecular Formula	C ₁₈ H ₁₄ N ₄ S ₂	MCE
Molecular Weight	350.46 g/mol	MCE
Appearance	Solid powder	Generic
IC ₅₀	1.95 µM (antiprion activity)	MCE
Solubility in DMSO	≥ 10 mM (estimated)	Inferred from similar compounds and general lab practice
Solubility in Ethanol	Sparingly soluble (estimated)	Inferred from similar compounds and general lab practice
Aqueous Solubility	Poorly soluble (estimated)	Inferred from chemical structure

Note: Specific quantitative solubility data is not readily available in public literature. The solubility in DMSO and ethanol are estimations based on the chemical structure and data for similar small molecules used in biomedical research. It is highly recommended to perform small-scale solubility tests before preparing a large stock solution.

Solution Preparation and Storage Protocols

Materials

- **IND81** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated pipettes

Protocol for Preparing a 10 mM Stock Solution in DMSO

- **Weighing the Compound:** Carefully weigh out 3.50 mg of **IND81** powder using a calibrated analytical balance. To minimize static electricity, use an anti-static weigh boat or paper.
- **Dissolution:** Add 1 mL of anhydrous DMSO to the vial containing the **IND81** powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a water bath (37°C) for 5-10 minutes can aid in dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting:** Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles of the main stock.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year). Protect from light.

Protocol for Preparing a 1 mM Working Solution in Cell Culture Medium

- **Thawing the Stock:** Thaw a single aliquot of the 10 mM **IND81** stock solution in DMSO at room temperature.
- **Dilution:** In a sterile tube, add 990 µL of pre-warmed cell culture medium. To this, add 10 µL of the 10 mM **IND81** stock solution.
- **Mixing:** Gently mix the solution by pipetting up and down or by inverting the tube several times. Avoid vigorous vortexing to prevent protein denaturation in the medium.
- **Final Concentration:** This will result in a 100 µM working solution. Further dilutions can be made in cell culture medium to achieve the desired final experimental concentration. The final concentration of DMSO in the culture should be kept below 0.5% to avoid solvent-induced toxicity.

- Usage: Use the freshly prepared working solution immediately. Do not store diluted aqueous solutions for extended periods.

Experimental Protocols

In Vivo Administration Protocol (Adapted from Mouse Studies)

The following is a general protocol for the oral administration of **IND81** to mice, based on methodologies used in prion disease research.^[2]

- Vehicle Preparation: Prepare a suitable vehicle for oral gavage. A common vehicle for hydrophobic compounds is a suspension in 0.5% (w/v) carboxymethylcellulose (CMC) in sterile water.
- **IND81** Suspension: Weigh the required amount of **IND81** and suspend it in the prepared vehicle to the desired final concentration (e.g., 10 mg/mL).
- Homogenization: Homogenize the suspension using a tissue homogenizer or by sonication until a uniform suspension is achieved.
- Administration: Administer the **IND81** suspension to mice via oral gavage using a proper gauge feeding needle. The volume of administration should be based on the animal's body weight (e.g., 10 mL/kg).
- Control Group: The control group should receive the vehicle only, administered in the same volume and by the same route.
- Monitoring: Monitor the animals for any adverse effects according to the approved animal care and use protocol.

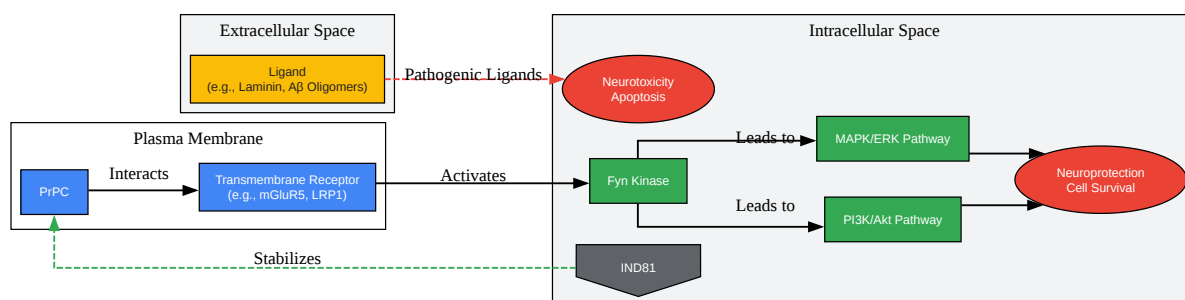
Signaling Pathways and Mechanism of Action

IND81 acts as an antiprion agent, interfering with the conversion of the normal cellular prion protein (PrPC) to the misfolded, pathogenic PrPSc. The precise mechanism of action is not fully elucidated, but it is believed to stabilize the native conformation of PrPC or inhibit the interaction between PrPC and PrPSc. The signaling pathways associated with PrPC are

complex and can be either neuroprotective or neurotoxic, depending on the cellular context and the binding partners involved.

PrPC Signaling Overview

The cellular prion protein (PrPC) is a glycosylphosphatidylinositol (GPI)-anchored protein located on the cell surface.[3] It can act as a scaffold for various signaling molecules, influencing pathways involved in cell survival, differentiation, and synaptic plasticity.[3][4][5]

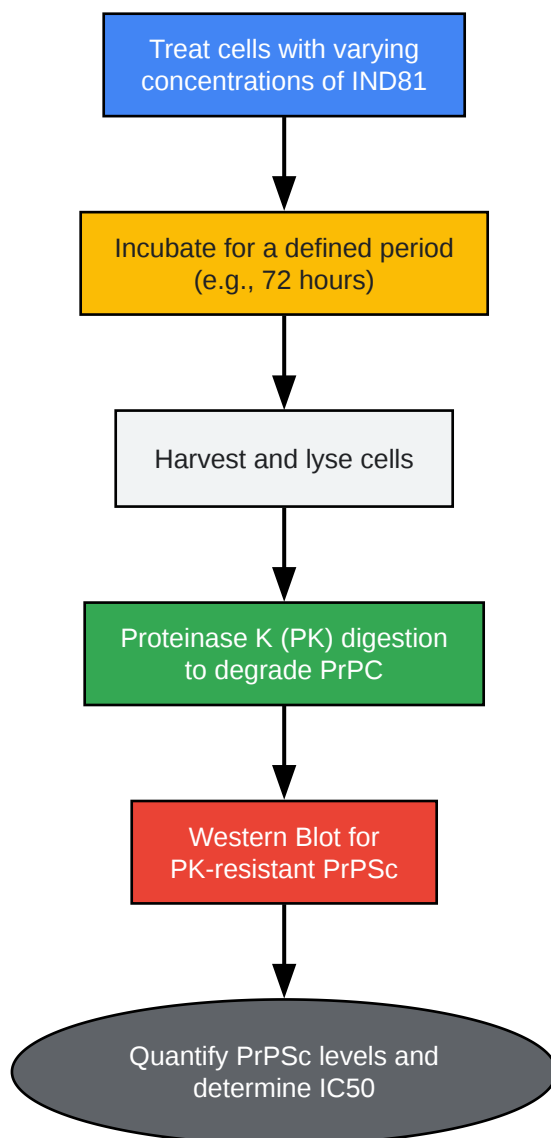


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Caption: Overview of PrPC signaling pathways.

Experimental Workflow for Testing IND81 Efficacy

The following diagram illustrates a typical experimental workflow to assess the efficacy of **IND81** in a cell-based model of prion disease.



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Caption: Workflow for assessing **IND81** antiprion efficacy.

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